A Technical Guide to the Natural Sources and Synthesis of Cholesteryl Lignocerate

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Compound of Interest

Compound Name:	*Cholesteryl lignocerate*
CAS No.:	*73024-96-1*
Cat. No.:	*B1193965*

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Abstract: **Cholesteryl lignocerate** is a cholesterol ester of lignoceric acid, a very long-chain saturated fatty acid. While direct, abundant natural sources of this specific ester are not well-documented, this guide provides a comprehensive overview of the natural sources of its constituent components—cholesterol and lignoceric acid. Furthermore, it details established protocols for their extraction and outlines a chemo-enzymatic pathway for the synthesis of **cholesteryl lignocerate** for research and development purposes. This document consolidates quantitative data, experimental methodologies, and visual representations of key biological and chemical processes.

Natural Sources of Precursors

Given the scarcity of information on abundant natural sources of **cholesteryl lignocerate**, a practical approach for its acquisition is the isolation of its precursors, cholesterol and lignoceric acid, from readily available biological materials.

Cholesterol

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Cholesterol is a sterol exclusive to animal cells, where it is an essential structural component of cell membranes and a precursor for steroid hormones, vitamin D, and bile acids. The highest concentrations are typically found in organ meats and eggs.

Data Presentation: Cholesterol Content in Animal Tissues

Animal Source	Tissue	Cholesterol Content (mg/100g)
Bovine	Liver	550 - 650
	Kidney	~560
	Rump	~86.15[1]
	Loin	~41.42[1]
	Tallow	~53.57[1]
Porcine	Rump	~67.58[1]
	Loin	~58.62[1]
	Neck	~55.68[1]
	Bacon (Hamburg)	~51.63[1]
Poultry (Chicken)	Thigh Meat	~82.9[2]
	Breast Meat	~53.0[2]
Poultry (Turkey)	Thigh Meat	~61.5[2]
	Breast Meat	~53.0[2]
Fish (Carp)	Fillet	69.4 - 77.6[2]

Note: Values can vary based on animal breed, diet, and age.

Lignoceric Acid (C24:0)

Lignoceric acid, or tetracosanoic acid, is a saturated very-long-chain fatty acid. It is found in small quantities in most natural fats and as a minor component of some vegetable oils.[3]

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Peanut oil is one of the most commonly cited sources.[3]

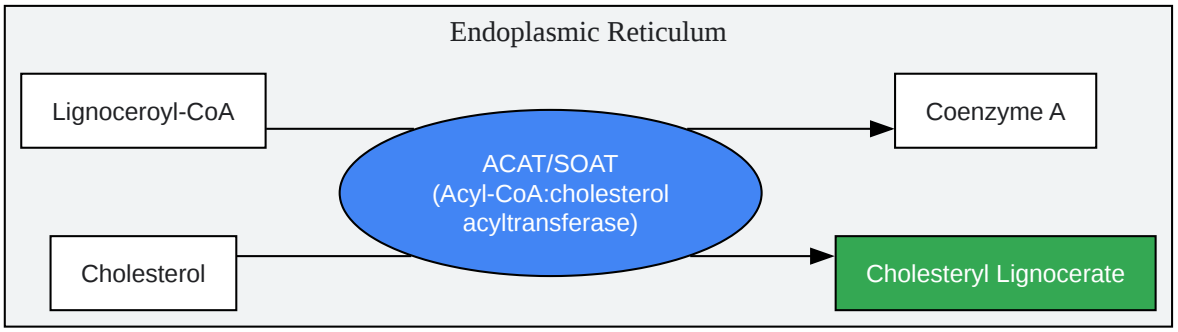
Data Presentation: Lignoceric Acid Content in Plant Oils

Plant Source	Oil Type	Lignoceric Acid Content (% of total fatty acids)
Peanut	Peanut Oil	1.1 - 2.2[3]
Peanut Oil	~2.0[4]	
Other	(Present in small amounts in most natural fats)	Not specified[3]

Biosynthesis and Proposed Synthesis of Cholesteryl Lignocerate

In Vivo Biosynthesis of Cholesteryl Esters

In mammals, the esterification of cholesterol is primarily catalyzed by the enzyme Acyl-CoA:cholesterol acyltransferase (ACAT), also known as sterol O-acyltransferase (SOAT).[5][6][7] This intracellular enzyme, located in the endoplasmic reticulum, transfers a fatty acyl group from a fatty acyl-CoA molecule to the hydroxyl group of cholesterol, forming a cholesteryl ester.[8] This process is crucial for cellular cholesterol homeostasis, preventing the cytotoxic accumulation of free cholesterol by converting it into a more inert form for storage in lipid droplets.[7] There are two main isoforms of this enzyme, ACAT1 and ACAT2.[5][9]



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*In Vivo Biosynthesis of **Cholesteryl Lignocerate** by ACAT.*

Proposed Chemo-Enzymatic Synthesis Workflow

A reliable method for producing **cholesteryl lignocerate** for research purposes is a multi-step chemo-enzymatic process. This involves the extraction of the precursors from their respective natural sources, followed by a controlled enzymatic esterification reaction.

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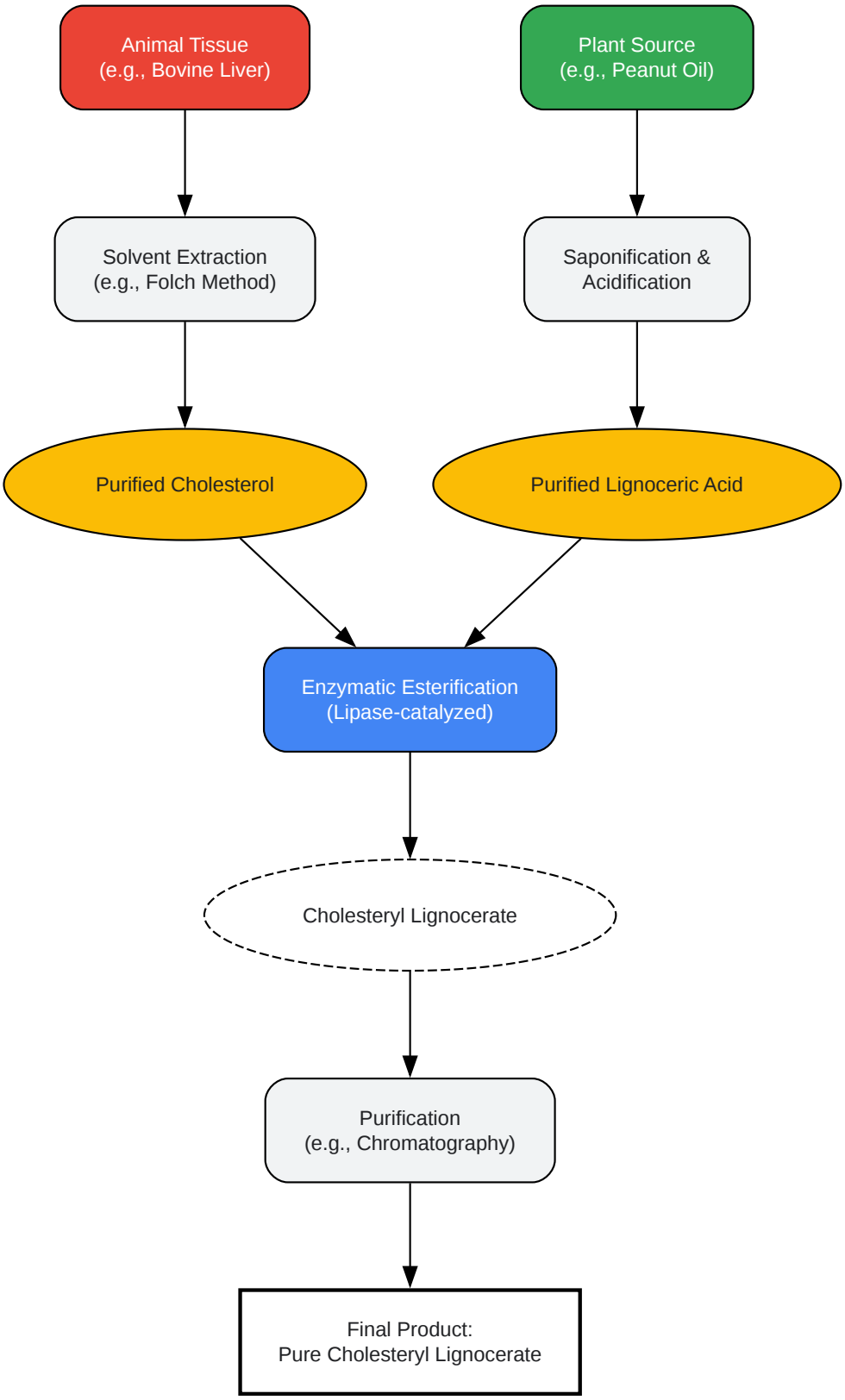

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*Proposed Workflow for **Cholesteryl Lignocerate** Synthesis.*

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Experimental Protocols

Protocol 1: Extraction of Cholesterol from Animal Tissue

This protocol is adapted from the Folch method for total lipid extraction.

Materials:

- Animal tissue (e.g., bovine liver)
- Chloroform
- Methanol
- 0.9% NaCl solution
- Homogenizer (e.g., Potter-Elvehejem)
- Centrifuge
- Rotary evaporator
- Glassware with Teflon-lined caps

Procedure:

- Homogenization: Weigh 1 gram of fresh tissue and homogenize it with a 2:1 (v/v) mixture of chloroform:methanol to a final volume of 20 mL.
- Agitation: Agitate the homogenate for 20 minutes using an orbital shaker at room temperature to ensure thorough lipid extraction.
- Centrifugation: Centrifuge the mixture at a low speed (e.g., 2000 rpm) for 10 minutes to separate the liquid phase from the solid tissue residue.
- Phase Separation: Carefully transfer the supernatant to a clean tube. Add 0.2 volumes (4 mL) of 0.9% NaCl solution to the supernatant. Vortex the mixture for 30 seconds.

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- Isolation of Lipid Phase: Centrifuge at low speed for 10 minutes to facilitate the separation of the two phases. The lower phase is the chloroform layer containing the total lipids, including cholesterol.
- Washing: Carefully remove the upper aqueous phase by aspiration. The lower chloroform phase now contains the purified lipid extract.
- Solvent Evaporation: Evaporate the chloroform under vacuum using a rotary evaporator to obtain the total lipid extract.
- Further Purification (Optional): The cholesterol can be further purified from the total lipid extract using saponification followed by extraction of the non-saponifiable matter, or by chromatographic techniques.

Protocol 2: Extraction and Isolation of Lignoceric Acid from Peanut Oil

This protocol involves the extraction of crude oil followed by saponification to liberate free fatty acids.

Materials:

- Peanut seeds
- n-Hexane
- Soxhlet apparatus
- Rotary evaporator
- Potassium hydroxide (KOH)
- Ethanol
- Hydrochloric acid (HCl)
- Separatory funnel

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Procedure:

- Oil Extraction:
  - Grind peanut seeds into a fine powder.
  - Perform a Soxhlet extraction on the powder using n-hexane as the solvent for 6-8 hours. [10]
  - After extraction, remove the n-hexane using a rotary evaporator to yield crude peanut oil.
- Saponification:
  - Dissolve the extracted oil in ethanolic KOH solution (e.g., 2 M).
  - Reflux the mixture for 1-2 hours to saponify the triglycerides into glycerol and potassium salts of fatty acids (soaps).
- Liberation of Free Fatty Acids:
  - After cooling, transfer the mixture to a separatory funnel.
  - Acidify the mixture with HCl (e.g., 6 M) to a pH of ~1-2 to protonate the fatty acid salts, converting them into free fatty acids.
- Extraction of Fatty Acids:
  - Extract the free fatty acids from the aqueous solution using a nonpolar solvent like n-hexane or diethyl ether. Repeat the extraction 2-3 times.
  - Combine the organic phases and wash with distilled water until neutral.
- Isolation of Lignoceric Acid:
  - Dry the organic phase over anhydrous sodium sulfate and evaporate the solvent to obtain a mixture of total fatty acids.

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- Lignoceric acid can be isolated from this mixture using techniques such as fractional crystallization at low temperatures or preparative chromatography. A method involving the separation via magnesium soaps has also been described.[11]

Protocol 3: Enzymatic Synthesis of Cholesteryl Lignocerate

This protocol is a generalized method adapted from literature on the lipase-catalyzed synthesis of steryl esters.[12]

Materials:

- Purified cholesterol
- Purified lignoceric acid
- Immobilized lipase (e.g., from Pseudomonas or Candida antarctica)
- Anhydrous organic solvent (e.g., hexane or toluene)
- Molecular sieves
- Shaking incubator or magnetic stirrer with heating
- Silica gel for chromatography

Procedure:

- Reactant Preparation: Dissolve cholesterol and lignoceric acid in an anhydrous organic solvent in a sealed flask. A molar ratio of 1:1 to 1:3 (cholesterol:lignoceric acid) can be explored to optimize the reaction.[12]
- Reaction Setup: Add the immobilized lipase to the reaction mixture (e.g., 10% w/w of total substrates). Add activated molecular sieves to remove the water produced during the esterification, which drives the reaction equilibrium towards the product.
- Incubation: Incubate the mixture at a controlled temperature (e.g., 40-60°C) with constant agitation for 24-72 hours.

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- Monitoring the Reaction: The progress of the reaction can be monitored by taking small aliquots and analyzing them using Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Enzyme Removal: Once the reaction reaches completion or equilibrium, filter the mixture to remove the immobilized lipase for potential reuse.
- Purification: Evaporate the solvent from the filtrate. Purify the resulting **cholesteryl lignocerate** from the unreacted substrates using column chromatography on silica gel.

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